Introduction: The Quinoline-3-Carboxamide Core as a Privileged Scaffold

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Compound of Interest

Compound Name:	*4-Amino-7-methylquinoline-3-carboxamide*
CAS No.:	*68313-35-9*
Cat. No.:	*B3178619*

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The quinoline-3-carboxamide scaffold is a heterocyclic chemical structure composed of a fused benzene and pyridine ring, with a carboxamide group at the third position. In the landscape of medicinal chemistry, it holds the status of a "privileged scaffold" due to its remarkable versatility and ability to interact with a wide array of biological targets.[1][2] This structural motif is a cornerstone in the design of novel therapeutics, demonstrating a broad spectrum of pharmacological activities including anticancer, immunomodulatory, antimicrobial, and neuroprotective effects.[2][3][4] Its planar, aromatic nature, combined with the hydrogen-bonding capabilities of the carboxamide group, allows for effective binding to the active sites of numerous enzymes and receptors.[5][6] This guide provides a comprehensive analysis of the biological significance of this scaffold, detailing its mechanisms of action, structure-activity relationships, and applications in modern drug discovery for researchers, scientists, and drug development professionals.

Dominance in Oncology: A Multi-Mechanism Approach to Cancer Therapy

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The quinoline-3-carboxamide core is a prolific source of anticancer agents, with derivatives demonstrating efficacy through diverse and often overlapping mechanisms of action.[7] These compounds can induce cell cycle arrest, trigger apoptosis, inhibit angiogenesis, and modulate the tumor microenvironment.[1][7][8]

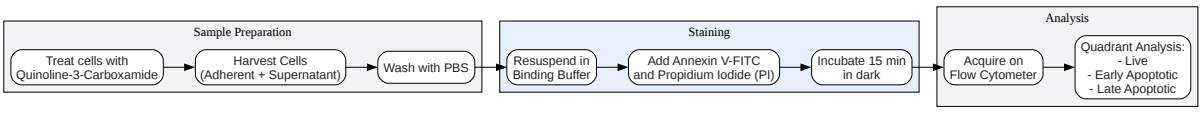
Inhibition of Key Signaling Kinases

A primary anticancer strategy for this scaffold involves the inhibition of protein kinases that are critical for tumor growth and survival.[6] Quinoline-3-carboxamides act as competitive inhibitors of adenosine triphosphate (ATP) at the kinase hinge region, a mechanism facilitated by the scaffold's quinoline nitrogen.[6]

- ATM Kinase: As a key mediator of the DNA Damage Response (DDR) pathway, Ataxia Telangiectasia Mutated (ATM) kinase is a prime target for sensitizing cancer cells to DNA-damaging therapies.[9] Cancer cells often exploit DDR kinases to survive treatments, leading to resistance.[9] Novel quinoline-3-carboxamide derivatives have been developed as potent and selective ATM inhibitors, demonstrating the ability to down-regulate ATM expression and induce cytotoxicity in various cancer cell lines.[9][10] Optimization of this series has led to orally bioavailable inhibitors that show significant tumor regression when used in combination with chemotherapy agents like irinotecan.[11]

- PI3K/Akt/mTOR Pathway: This pathway is fundamental to cell proliferation and survival. Certain quinoline-chalcone hybrids have shown potent anticancer activity by inhibiting the PI3K/Akt/mTOR signaling cascade.[7]

- Receptor Tyrosine Kinases (RTKs): Derivatives have been engineered to inhibit RTKs such as the Epidermal Growth Factor Receptor (EGFR) and Vascular Endothelial Growth Factor Receptor (VEGFR), which are crucial for tumor angiogenesis and growth.[1][2][7]



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Experimental Workflow for Apoptosis Detection

Protocol 3: Western Blot for Protein Expression

This technique is used to detect and quantify the expression levels of specific proteins, providing mechanistic insight into a compound's effect (e.g., confirming the downregulation of a target kinase or observing markers of apoptosis). [9][12]

- Cell Treatment and Lysis: Treat cells with the test compound. Lyse the cells using RIPA buffer containing protease and phosphatase inhibitors to extract total protein and preserve phosphorylation states. [12]2. Protein Quantification: Determine the protein concentration of each lysate using a BCA or Bradford assay to ensure equal loading.
- SDS-PAGE: Denature and separate 20-30 µg of protein per sample by size using sodium dodecyl sulfate-polyacrylamide gel electrophoresis.
- Electro-Transfer: Transfer the separated proteins from the gel to a PVDF or nitrocellulose membrane. The membrane provides a solid support for antibody binding.
- Blocking: Block the membrane with 5% non-fat milk or bovine serum albumin (BSA) for 1 hour to prevent non-specific antibody binding.
- Primary Antibody Incubation: Incubate the membrane with a primary antibody specific to the target protein (e.g., anti-ATM, anti-cleaved PARP, anti-β-actin as a loading control) overnight at 4°C. [9][13]7. Secondary Antibody Incubation: Wash the membrane and incubate with an appropriate HRP-conjugated secondary antibody that binds to the primary antibody.
- Detection: Add a chemiluminescent substrate (ECL) which reacts with HRP to produce light. Visualize the protein bands using an imaging system. The intensity of the bands corresponds to the amount of target protein.

Conclusion and Future Directions

The quinoline-3-carboxamide scaffold is unequivocally a cornerstone of modern medicinal chemistry. Its structural simplicity, synthetic accessibility, and profound biological promiscuity have enabled the development of therapeutic agents across oncology, immunology, and

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neurology. [2][14][15]The success of compounds like tasquinimod and laquinimod in preclinical and clinical settings underscores the scaffold's therapeutic potential. [8][16] Future research will likely focus on several key areas. The design of next-generation derivatives will aim for even greater target selectivity to minimize off-target effects and improve safety profiles. The application of computational methods and artificial intelligence in drug design will accelerate the discovery of novel analogs with optimized pharmacokinetic properties. [2][17]Furthermore, the exploration of this scaffold for new therapeutic indications, particularly in areas of unmet medical need such as drug-resistant infections and rare inflammatory diseases, remains a promising frontier. The quinoline-3-carboxamide scaffold is set to continue its odyssey as a source of innovative and impactful medicines.

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